

# An In-depth Technical Guide to 1-Cyclopentyl-4-iodobenzene: Molecular Properties

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## Compound of Interest

Compound Name: 1-Cyclopentyl-4-iodobenzene

Cat. No.: B15322711

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This guide provides essential information regarding the molecular weight and chemical formula of **1-Cyclopentyl-4-iodobenzene**, a compound of interest for researchers, scientists, and professionals in the field of drug development. The data is presented in a clear, tabular format for ease of reference.

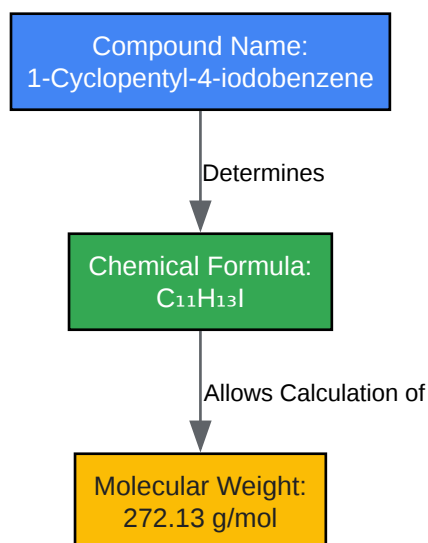
## Core Molecular Data

The fundamental molecular properties of **1-Cyclopentyl-4-iodobenzene** are summarized in the table below. This information is critical for a variety of experimental and theoretical applications, including reaction stoichiometry, analytical characterization, and computational modeling.

Property	Value
Chemical Formula	C <sub>11</sub> H <sub>13</sub> I[1]
Molecular Weight	272.13 g/mol
CAS Number	92316-59-1[1][2][3]

## Logical Relationship of Compound Properties

The following diagram illustrates the logical flow from the compound's nomenclature to its fundamental molecular characteristics.



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Caption: Logical flow from compound name to molecular properties.

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## References

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